

physical properties of triallylamine: boiling point, density

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Compound of Interest

Compound Name: *Triallylamine*

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Physical Properties of Triallylamine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **triallylamine**, specifically its boiling point and density. The information is compiled from various authenticated sources to ensure accuracy and relevance for research and development applications.

Core Physical Properties

Triallylamine, a tertiary amine with the formula $N(CH_2CH=CH_2)_3$, is a colorless to yellowish liquid with a characteristic fish-like or ammoniacal odor.^{[1][2]} It is a versatile compound used in organic synthesis and as a resin modifier.^[2] Understanding its physical properties is crucial for its proper handling, storage, and application in various chemical processes.

Data Presentation

The following table summarizes the reported values for the boiling point and density of **triallylamine** from multiple sources.

Physical Property	Value	Conditions	Source(s)
Boiling Point	150-151 °C	at standard atmospheric pressure (lit.)	[3]
155-156 °C	at standard atmospheric pressure	[2]	
155.5 °C	at standard atmospheric pressure	[4]	
150 °C	at standard atmospheric pressure	[5]	
Density	0.800 g/cm ³	Not specified	[1]
0.79 g/mL	at 25 °C (lit.)	[3]	
0.809 g/cm ³	Not specified	[2][4]	
0.808 g/cm ³	Not specified	[5]	

Experimental Protocols

While specific experimental protocols for determining the physical properties of **triallylamine** are not detailed in the provided search results, standard methodologies for liquids are applicable. The following are detailed descriptions of common experimental procedures for determining the boiling point and density of liquid amines.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For amines, several methods can be employed:

- Distillation Method: A simple distillation apparatus can be used for the determination of the boiling point.[6]
 - Apparatus: A round-bottomed flask, a condenser, a thermometer, a receiving flask, and a heating mantle.

- Procedure:
 1. The **triallylamine** sample is placed in the round-bottomed flask along with boiling chips.
 2. The apparatus is assembled for simple distillation.
 3. The sample is heated gently.
 4. The temperature is recorded when the liquid is boiling and the vapor temperature is stable. This stable temperature is the boiling point.
- Reflux Method: This method involves heating the liquid to its boiling point in a flask with a condenser attached vertically.[6]
 - Apparatus: A round-bottomed flask, a condenser, a thermometer, and a heating mantle.
 - Procedure:
 1. The **triallylamine** sample and boiling chips are placed in the flask.
 2. The condenser is attached vertically to the flask.
 3. The sample is heated to a gentle boil.
 4. The thermometer bulb is positioned in the vapor phase above the liquid.
 5. The temperature at which the vapor and liquid are in equilibrium is the boiling point.
- Thiele Tube Method: This is a micro-method suitable for small sample volumes.[6]
 - Apparatus: A Thiele tube, a thermometer, a capillary tube, and a heat source.
 - Procedure:
 1. A small amount of **triallylamine** is placed in a small test tube.
 2. A capillary tube, sealed at one end, is placed open-end down into the test tube.
 3. The test tube is attached to a thermometer and placed in a Thiele tube containing oil.

4. The Thiele tube is heated, and the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube is noted.
5. The heat is removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.

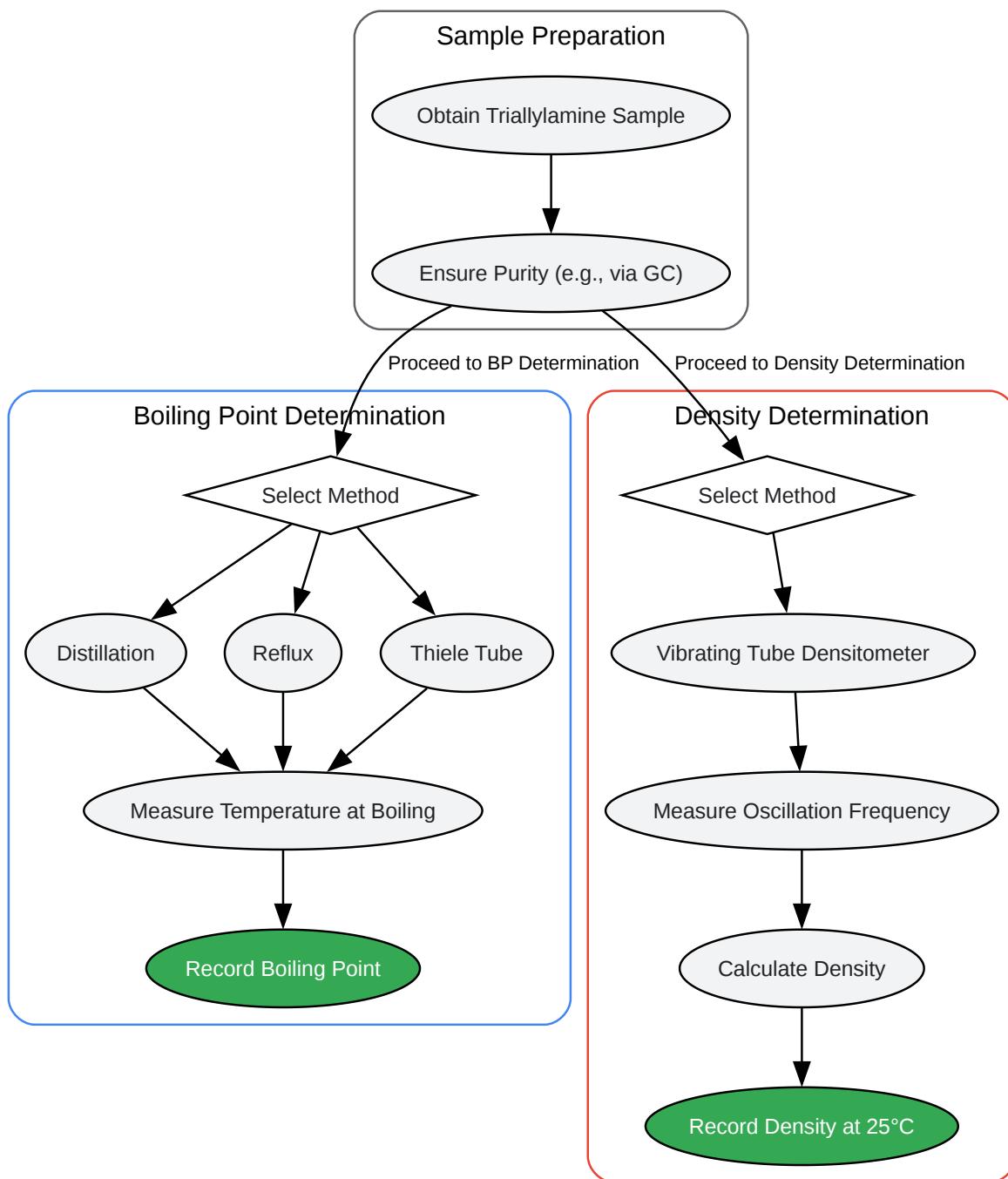
Determination of Density

Density is the mass per unit volume of a substance. For liquid amines, a common and accurate method is the use of a vibrating tube densimeter.[7][8]

- Apparatus: A vibrating tube densimeter (e.g., Anton Paar DMA HPM).[7][8]
- Procedure:
 - The densimeter is calibrated using substances of known density, such as dry air and distilled water.
 - The **triallylamine** sample is injected into the measuring cell of the densimeter.
 - The instrument measures the oscillation frequency of the U-shaped tube containing the sample.
 - The density is calculated from the oscillation frequency and the calibration data.
 - The measurement is typically performed at a constant, controlled temperature (e.g., 25 °C).

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the boiling point and density of a liquid amine like **triallylamine**.

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Caption: Workflow for determining the boiling point and density of **triallylamine**.

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